

# Barium Bromate Monohydrate: A Technical Guide to Preparation and Properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Barium bromate

CAS No.: 13967-90-3

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## Abstract

**Barium bromate** monohydrate ( $\text{Ba}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$ ) is an inorganic compound of interest in various chemical applications, including as an oxidizing agent and in the preparation of other bromates. This technical guide provides an in-depth overview of its preparation, purification, and key physicochemical properties. Detailed experimental protocols for its synthesis and characterization are presented, supported by quantitative data organized for clarity and comparative analysis. Furthermore, this document includes visualizations of the experimental workflow to facilitate a comprehensive understanding of the processes involved.

## Chemical Identity and Properties

**Barium bromate** monohydrate is the hydrated salt of barium and bromic acid. It presents as a white, crystalline solid.[1][2] The compound is a strong oxidizing agent and should be handled with care, as it can react violently with combustible and reducing materials.[1] Barium compounds are also notably toxic.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **barium bromate** monohydrate is provided in Table 1.

Property	Value	Reference(s)
Chemical Formula	Ba(BrO <sub>3</sub> ) <sub>2</sub> ·H <sub>2</sub> O	[2][3]
Molecular Weight	411.17 g/mol	[4]
CAS Number	10326-26-8	[2][5]
Appearance	White, monoclinic crystals or powder	[2][4]
Density	3.99 g/cm <sup>3</sup>	[2]
Decomposition Temp.	~260 °C	[2]
Solubility in Water	0.44 g/100 mL at 10°C 0.96 g/100 mL at 30°C 5.39 g/100 mL at 100°C	[2]
Solubility in other Solvents	Insoluble in ethanol	[2]

## Crystal Structure

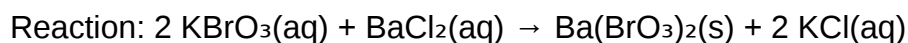
X-ray diffraction studies have been pivotal in elucidating the crystal structure of **barium bromate** monohydrate.[1] It crystallizes in the monoclinic system. Detailed crystallographic data are presented in Table 2.

Crystallographic Parameter	Value	Reference(s)
Crystal System	Monoclinic	[1][4]
Space Group	I2/c	[1]
Lattice Constants	$a = 9.0696 \text{ \AA}$ $b = 7.8952 \text{ \AA}$ $c = 9.6295 \text{ \AA}$ $\beta = 93.26^\circ$	[1]
Cell Volume	$688.4 \text{ \AA}^3$	[1]

## Experimental Protocols

### Synthesis of Barium Bromate Monohydrate

The primary method for preparing **barium bromate** is through a double displacement reaction in an aqueous solution.[6][7] This protocol is based on the reaction between potassium bromate and barium chloride.[6]



Materials:

- Potassium bromate ( $\text{KBrO}_3$ )
- Barium chloride ( $\text{BaCl}_2$ )
- Deionized water

Procedure:

- Prepare a concentrated solution of barium chloride by dissolving it in hot deionized water.
- Separately, prepare a concentrated solution of potassium bromate by dissolving it in as little hot deionized water as possible.[7]
- While both solutions are still hot, add the potassium bromate solution to the barium chloride solution.[7] A white precipitate of **barium bromate** will form immediately.

- Allow the mixture to cool slowly to room temperature to encourage crystal growth.
- Further cool the mixture in an ice bath to maximize precipitation.
- Collect the white precipitate by filtration.
- Wash the precipitate with ice-cold deionized water to remove the soluble potassium chloride byproduct.[7]
- Dry the resulting **barium bromate** monohydrate crystals.

## Purification by Recrystallization

Due to the significant difference in its solubility in hot versus cold water, **barium bromate** can be effectively purified by recrystallization.[7]

Procedure:

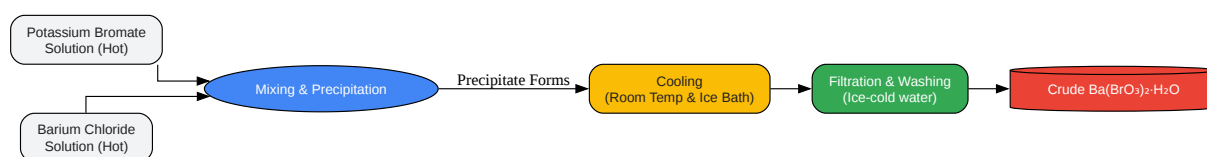
- Transfer the crude **barium bromate** crystals to a beaker.
- Add a minimum amount of deionized water, approximately 10 mL for every 1 gram of **barium bromate**. [7]
- Heat the suspension to boiling while stirring.
- Slowly add more hot deionized water until all the **barium bromate** has dissolved.
- Cover the beaker and allow the solution to cool slowly to room temperature.
- Once at room temperature, place the beaker in an ice bath (around 10°C or colder) to induce further crystallization. [7]
- Collect the purified, needle-like crystals by filtration.
- Wash the crystals with a small amount of ice-cold deionized water.
- Dry the pure **barium bromate** monohydrate crystals. This process can yield a purity of over 90%. [7]

## Characterization Methods

- X-ray Diffraction (XRD): Single-crystal or powder XRD can be used to confirm the crystal structure and phase purity of the synthesized product.[1]
- Thermogravimetric Analysis (TGA) / Differential Scanning Calorimetry (DSC): These thermal analysis techniques are employed to determine the decomposition temperature and study the thermal stability of the compound.[8][9][10][11][12][13][14]

## Experimental Workflow and Diagrams

The following diagrams illustrate the key processes in the preparation and purification of **barium bromate monohydrate**.



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Caption: Synthesis of Crude **Barium Bromate Monohydrate**.



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Caption: Purification via Recrystallization.

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